

Technical Guide: Aqueous Solubility of 3-O-Methyl-D-glucopyranose

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Compound of Interest

Compound Name: 3-O-Methyl-D-glucopyranose

Cat. No.: B15543962

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This technical guide provides an in-depth overview of the aqueous solubility of **3-O-Methyl-D-glucopyranose**, a non-metabolizable glucose analog. This compound is frequently utilized in biomedical research, particularly in studies of glucose transport mechanisms across cell membranes. A thorough understanding of its solubility in water is critical for the preparation of stock solutions and experimental media, ensuring accurate and reproducible results in various assays.

Physicochemical Properties

3-O-Methyl-D-glucopyranose is a white to off-white crystalline powder. Its key physicochemical properties are summarized below:

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₆	[1]
Molecular Weight	194.18 g/mol	[1]
Melting Point	167-169 °C	[2]
Appearance	White to off-white crystalline powder	[1]

Quantitative Solubility Data

The solubility of **3-O-Methyl-D-glucopyranose** in water has been reported by several suppliers. The available quantitative data is presented in the table below. It is important to note that the precise temperature at which these solubilities were determined is not always specified in the available literature.

Solubility in Water	Temperature	Observations	Source
50 mg/mL	Not Specified	Clear to slightly hazy, colorless solution	[2] [3]
100 mg/mL	Not Specified	Clear, colorless solution	[3] [4]

Note: One source specifies a requirement for ultrasonic assistance to achieve a concentration of 100 mg/mL[\[4\]](#).

Experimental Protocol for Solubility Determination

While specific experimental details for the determination of **3-O-Methyl-D-glucopyranose** solubility are not extensively published in peer-reviewed literature, a standard and reliable method for determining the equilibrium solubility of a solid compound in a solvent like water is the isothermal shake-flask method. This method is widely accepted and provides a direct measure of a compound's solubility at a given temperature.

Materials and Equipment

- **3-O-Methyl-D-glucopyranose** ($\geq 98\%$ purity)
- Deionized or distilled water
- Analytical balance
- Spatula
- Glass vials or flasks with screw caps

- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 µm pore size)
- Syringes
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., Refractive Index Detector) or a validated UV-Vis spectrophotometric method.

Methodology

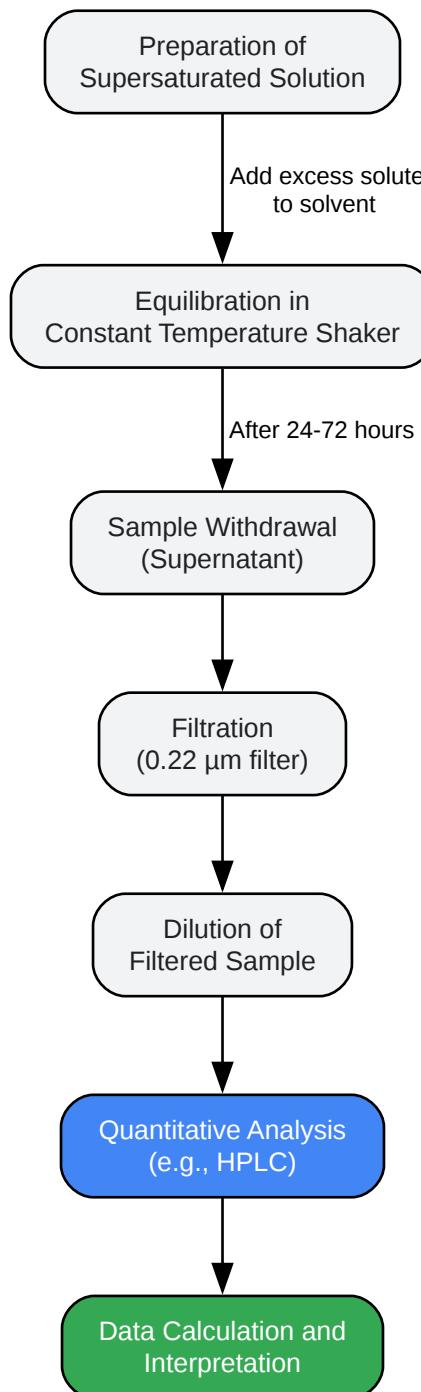
- Preparation of Supersaturated Solutions:
 - Add an excess amount of **3-O-Methyl-D-glucopyranose** to a series of glass vials. The excess of solid is crucial to ensure that equilibrium is reached from a state of supersaturation.
 - Add a known volume of deionized water to each vial.
- Equilibration:
 - Securely cap the vials and place them in a constant temperature shaker bath set to the desired experimental temperature (e.g., 25 °C).
 - Allow the mixtures to shake for a sufficient period to reach equilibrium. A typical duration is 24 to 72 hours. It is advisable to take measurements at different time points (e.g., 24, 48, and 72 hours) to ensure that the concentration has reached a plateau, indicating equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the experimental temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.

- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles. This step is critical to prevent overestimation of the solubility.
- Analysis:
 - Accurately dilute the filtered supernatant with a known volume of deionized water.
 - Quantify the concentration of **3-O-Methyl-D-glucopyranose** in the diluted sample using a pre-validated analytical method, such as HPLC with refractive index detection.
 - Prepare a calibration curve using standard solutions of known concentrations of **3-O-Methyl-D-glucopyranose** to ensure accurate quantification.
- Data Interpretation:
 - Calculate the concentration of **3-O-Methyl-D-glucopyranose** in the original undiluted supernatant. This value represents the aqueous solubility at the experimental temperature.
 - The experiment should be performed in triplicate to ensure the reproducibility of the results.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the isothermal shake-flask method for determining the aqueous solubility of **3-O-Methyl-D-glucopyranose**.



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Isothermal Shake-Flask Method Workflow

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